

"S,S-Dimethyl sulfoximine" safety and handling precautions

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Compound of Interest

Compound Name: *S,S-Dimethyl sulfoximine*

Cat. No.: *B075141*

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An In-depth Technical Guide to the Safety and Handling of **S,S-Dimethyl Sulfoximine**

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling precautions for **S,S-Dimethyl sulfoximine** (CAS No. 1520-31-6). The information is intended for professionals in research and development who may handle this compound. Adherence to these guidelines is crucial for ensuring laboratory safety and minimizing risk.

Hazard Identification and Classification

S,S-Dimethyl sulfoximine is classified as harmful under the Globally Harmonised System (GHS) of Classification and Labelling of Chemicals.^{[1][2]} It poses a risk through oral ingestion, dermal contact, and inhalation.^{[3][4]} The signal word for this substance is "Warning".^{[1][2][4]}

Table 1: GHS Hazard and Precautionary Information

Category	Code	Statement	Citations
Hazard Class	Acute Tox. 4	Acute Toxicity (Oral), Category 4	[1] [2] [4]
Acute Tox. 4	Acute Toxicity (Dermal), Category 4	[1] [2] [4]	
Acute Tox. 4	Acute Toxicity (Inhalation), Category 4	[1] [2] [4]	
Hazard Statements	H302	Harmful if swallowed	
H312	Harmful in contact with skin	[1] [2] [3] [4]	[1] [2] [3] [4]
H332	Harmful if inhaled	[1] [3] [4]	
Precautionary Statements (Prevention)	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.	
P264	Wash hands and any exposed skin thoroughly after handling.	[3] [4]	[2] [4]
P270	Do not eat, drink or smoke when using this product.	[3] [4]	
P271	Use only outdoors or in a well-ventilated area.	[2] [4]	
P280	Wear protective gloves/protective clothing/eye protection/face protection.	[2] [4]	

Precautionary Statements (Response)	P301+P317	IF SWALLOWED: Get medical help.	[4]
P302+P352	IF ON SKIN: Wash with plenty of water.	[2][4]	
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.	[2][4]	
P317	Get medical help.	[4]	
P321	Specific treatment (see supplemental first aid instruction on this label).	[2][4]	
P330	Rinse mouth.	[2][4]	
P362+P364	Take off contaminated clothing and wash it before reuse.	[2][4]	
Precautionary Statements (Disposal)	P501	Dispose of contents/container to an appropriate treatment and disposal facility in accordance with applicable regulations.	[4]

Physical and Chemical Properties

Understanding the physical and chemical properties of **S,S-Dimethyl sulfoximine** is essential for its safe handling and storage.

Table 2: Physical and Chemical Properties of **S,S-Dimethyl Sulfoximine**

Property	Value	Citations
CAS Number	1520-31-6	[1][3][5]
Molecular Formula	C2H7NOS	[1][3][5]
Molecular Weight	93.15 g/mol	[1][3][5]
Appearance	White to almost white powder or crystal	[2]
IUPAC Name	imino-dimethyl-oxo- λ^6 -sulfane	[5]
Synonyms	Dimethylsulfoximine, iminodimethyl-lambda6-sulfanone	[3][5]
Melting Point	56 °C	[6]
Boiling Point	105.4 °C at 760 mmHg	[6][7]
Density	1.13 g/cm ³	[6]
Solubility	No data available	
Vapor Pressure	No data available	

Toxicological Assessment

While **S,S-Dimethyl sulfoximine** is classified as an acute toxin (Category 4), specific quantitative toxicity data, such as LD50 (median lethal dose) or LC50 (median lethal concentration) values, are not available in publicly accessible safety data sheets or chemical databases.[8][9] The classification is likely derived from studies following standardized protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD).

General Experimental Protocols for Acute Toxicity (Based on OECD Guidelines)

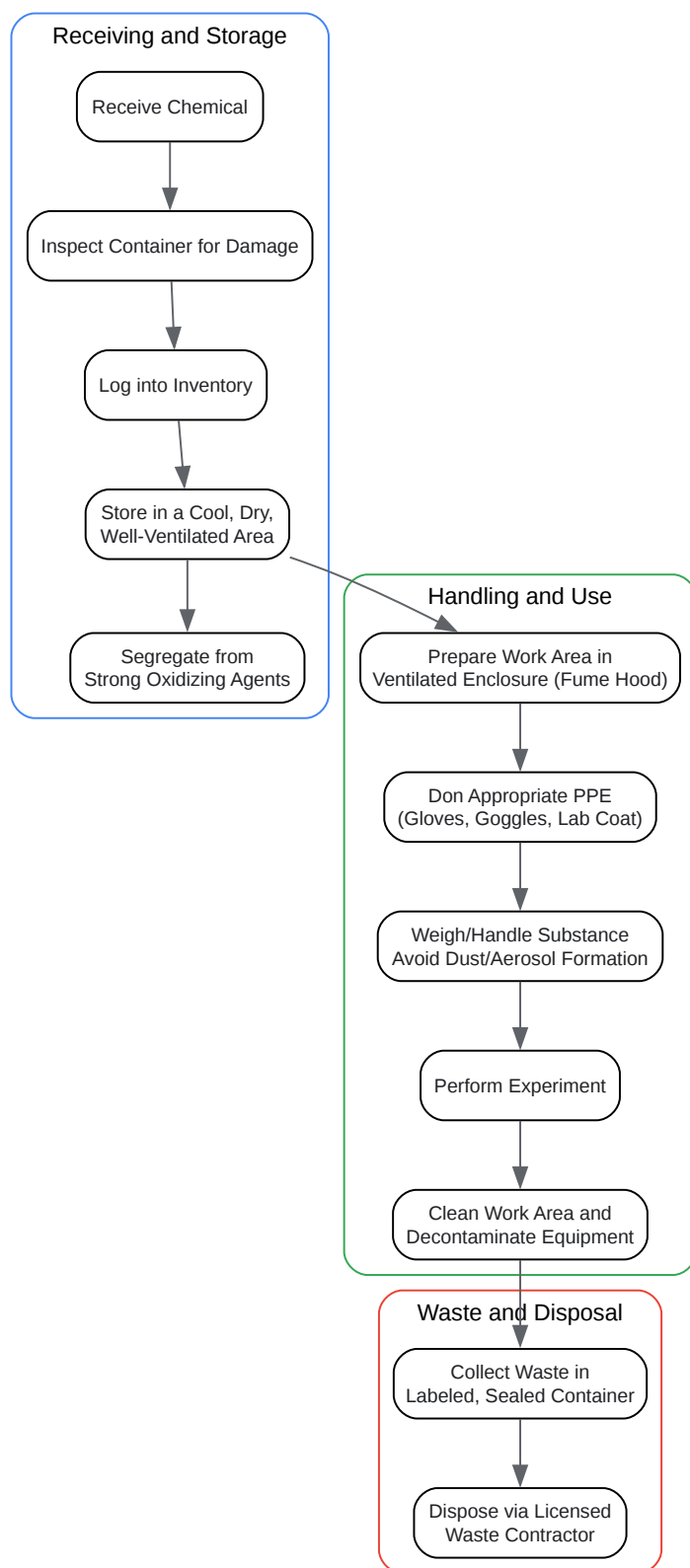
The "Acute Toxicity - Category 4" classification for a substance like **S,S-Dimethyl sulfoximine** is typically determined through rigorous, internationally recognized testing methods designed to

assess the potential hazards from short-term exposure. The following outlines the general methodologies likely employed.

- **Acute Oral Toxicity (OECD Guideline 425 - Up-and-Down Procedure):** This method is designed to estimate the LD50 while minimizing the number of animals used.^{[2][8]} The protocol involves dosing animals sequentially, one at a time.^[8] The dose for each subsequent animal is adjusted up or down depending on the outcome (survival or death) for the previous animal.^[8] Observations are made for at least 14 days and include changes in skin, fur, eyes, and behavior, with close attention to signs like tremors, convulsions, and lethargy.^{[4][8]} The results allow for classification according to GHS criteria.^{[2][3]}
- **Acute Dermal Toxicity (OECD Guideline 402):** This test evaluates the adverse effects from a single, 24-hour dermal application of the substance.^[1] A small number of animals, typically of a single sex, are used per step.^[1] The substance is applied to a shaved area of the skin, and the site is covered with a porous gauze dressing.^[1] Similar to oral toxicity tests, animals are observed for 14 days for signs of toxicity and mortality.^[4] The data is used to classify the substance for dermal hazards.^[1]
- **Acute Inhalation Toxicity (OECD Guideline 403):** This guideline describes the procedure for determining the hazard of inhaled substances. The methodology involves exposing animals to the substance (as a gas, vapor, or aerosol) for a defined period, followed by an observation period of at least 14 days. The concentration that causes mortality in 50% of the test animals (LC50) is determined.

Safe Handling and Storage Procedures

Proper handling and storage are critical to minimize exposure and ensure a safe laboratory environment.



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Caption: Standard Handling and Storage Workflow for **S,S-Dimethyl Sulfoximine**.

Precautions for Safe Handling:

- Work in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or vapors.[4][8]
- Avoid contact with skin and eyes.[3][4]
- Prevent the formation of dust and aerosols during handling.[4][8]
- Do not eat, drink, or smoke in areas where the chemical is handled or stored.[3][4]
- Wash hands thoroughly after handling the substance.[3][4]
- Use non-sparking tools and take measures to prevent electrostatic discharge.[4]

Conditions for Safe Storage:

- Keep containers tightly closed and stored in a dry, cool, and well-ventilated place.[8]
- Store away from incompatible materials, particularly strong oxidizing agents.[8]

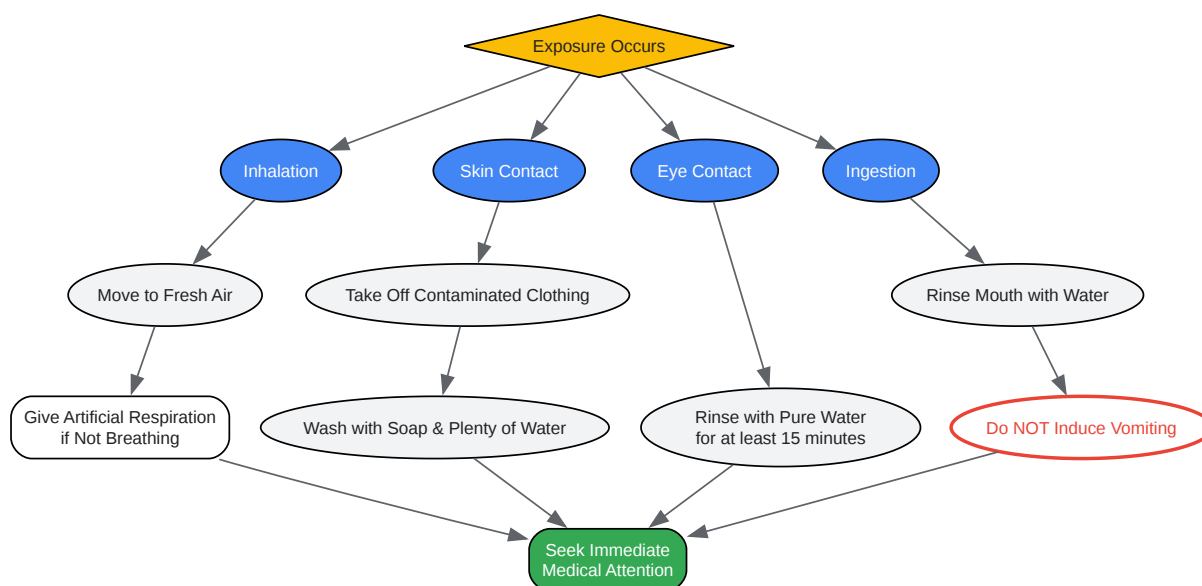
Personal Protective Equipment (PPE)

Appropriate PPE is mandatory when handling **S,S-Dimethyl sulfoximine**.

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[4]
- Skin Protection:
 - Gloves: Use chemical-impermeable gloves that have been inspected prior to use.[3][8]
Follow proper glove removal technique to avoid skin contact.[8]
 - Clothing: Wear a lab coat or other impervious protective clothing to prevent skin exposure.
[4]
- Respiratory Protection: If engineering controls (like a fume hood) are insufficient or if exposure limits are exceeded, use a full-face respirator with appropriate cartridges.[4][9]

Emergency and First Aid Procedures

Immediate and appropriate action is vital in case of accidental exposure. Call a poison control center or doctor for medical advice.[3][4]



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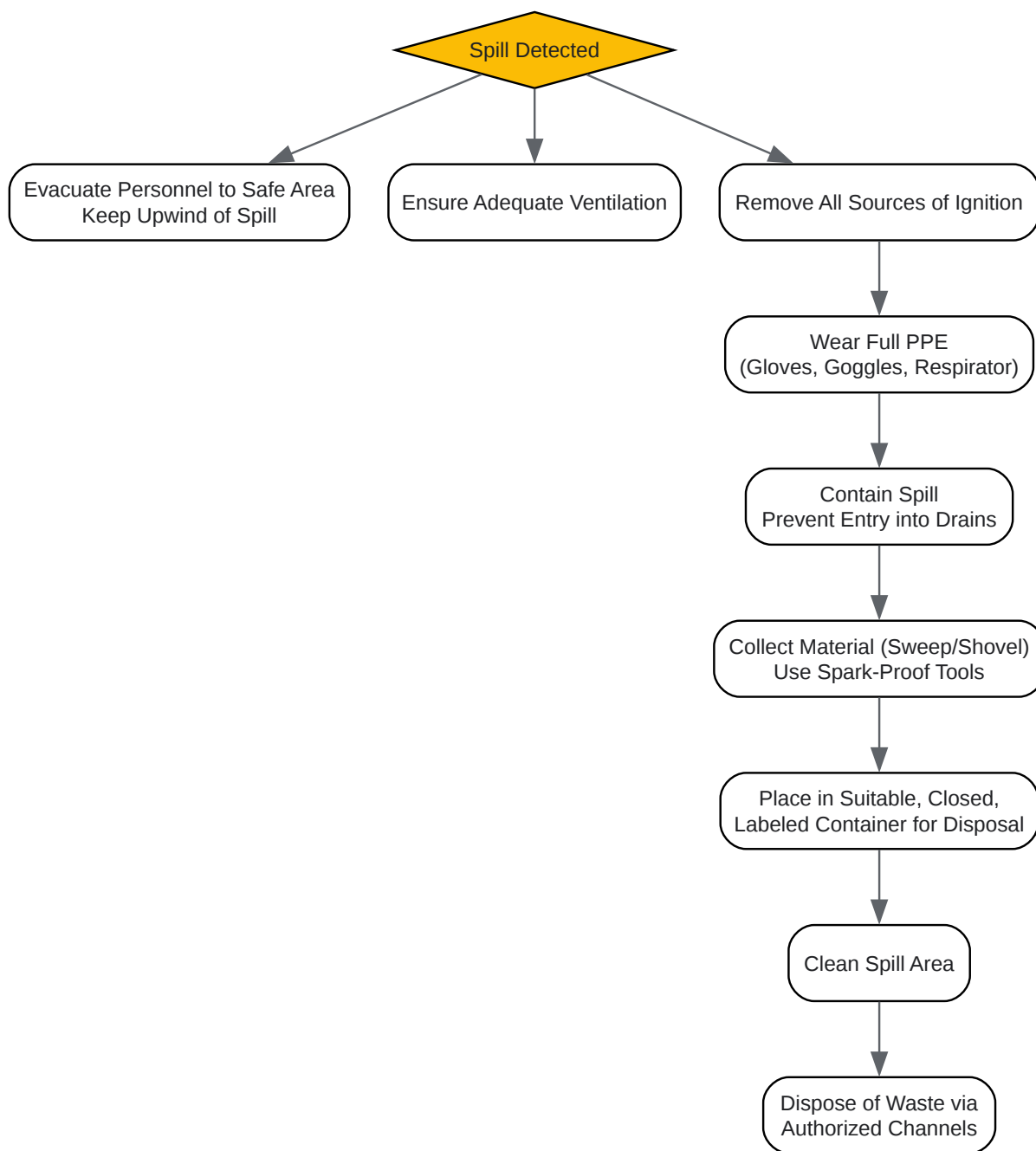
Caption: Emergency Response Protocol for Exposure to **S,S-Dimethyl Sulfoximine**.

- If Inhaled: Move the person to fresh air.[4] If breathing is difficult, provide oxygen.[3][4] If the person is not breathing, give artificial respiration (do not use mouth-to-mouth resuscitation) and seek immediate medical attention.[3][4]
- Following Skin Contact: Immediately remove all contaminated clothing.[4] Wash the affected skin area with soap and plenty of water.[3][4] Consult a doctor.[3]
- Following Eye Contact: Rinse the eyes cautiously with pure water for at least 15 minutes.[3][4] Consult a doctor.[3]

- Following Ingestion: Rinse the mouth with water.^[4] Do not induce vomiting.^[3]^[4] Never give anything by mouth to an unconscious person.^[4] Call a doctor or Poison Control Center immediately.^[3]^[4]

Accidental Release Measures

In the event of a spill, follow these procedures to ensure safety and prevent environmental contamination.



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Caption: Accidental Spill Response Workflow.

- Personal Precautions: Evacuate personnel to a safe area.[3][4] Ensure adequate ventilation. [4] Avoid breathing vapors, mist, or gas, and avoid contact with the substance.[3][4] Remove

all sources of ignition.[4]

- Environmental Precautions: Prevent the substance from entering drains, as discharge into the environment should be avoided.[3][4]
- Methods for Cleaning Up: Carefully collect the spilled material (e.g., sweep up and shovel) and place it into a suitable, closed container for disposal.[4][8] Use spark-proof tools and explosion-proof equipment if necessary.[4]

Fire Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish fires.[3][4]
- Specific Hazards: The specific hazards arising from the chemical during a fire are not detailed, but combustion may produce hazardous decomposition products like carbon oxides and sulphur oxides.[8]
- Advice for Firefighters: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[3][4][8]

Disposal Considerations

Dispose of **S,S-Dimethyl sulfoximine** and its containers in accordance with all applicable local, regional, national, and international regulations. Offer surplus and non-recyclable solutions to a licensed disposal company.[8] Contaminated packaging should be disposed of in the same manner as the unused product.

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